

Personal protective equipment for handling 19-Noretiocholanolone

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Compound of Interest

Compound Name: 19-Noretiocholanolone

Cat. No.: B1255105

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Essential Safety and Handling Guide for 19-Noretiocholanolone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **19-Noretiocholanolone**. As a trusted partner in laboratory safety, we aim to deliver value beyond the product itself by equipping you with the necessary knowledge to maintain a safe research environment.

Disclaimer: This document is intended as a safety guide and does not replace a formal risk assessment, which should be conducted by the user for their specific laboratory conditions and procedures.

Hazard Identification and Chemical Properties

19-Noretiocholanolone is a metabolite of the anabolic androgenic steroid nandrolone.^{[1][2][3]} Crucially, it is classified as a suspected carcinogen (H351) and is suspected of damaging fertility or the unborn child (H360FD).^[1] Due to these significant health risks, stringent safety protocols must be followed at all times.

| Property | Value | Source |
|-------------------|-------------------------------------------------|---------------------|
| Molecular Formula | C ₁₈ H ₂₈ O ₂ | [1] |
| Molecular Weight | 276.4 g/mol | [1] |
| Appearance | Solid | [1] |
| Solubility | Soluble in acetonitrile, ethanol, and methanol. | |
| Storage | Store at -20°C for long-term stability. | |

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **19-Noretiocholanolone** to prevent inhalation, skin contact, and ingestion.

| PPE Category | Specification | Rationale |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------|
| Hand Protection | Double gloving with nitrile gloves. | Provides a primary and secondary barrier against skin absorption of this carcinogenic and reprotoxic compound. |
| Eye Protection | Chemical safety goggles. | Protects eyes from potential splashes of solutions containing 19-Noretiocholanolone. |
| Body Protection | Fully fastened laboratory coat. | Prevents contamination of personal clothing. |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95) may be required depending on the procedure and risk assessment, especially when handling the powder outside of a certified chemical fume hood. | Minimizes the risk of inhaling aerosolized powder. |

Operational Plan: Step-by-Step Handling Procedures

All handling of **19-Noretiocholanolone**, particularly the solid form, must be conducted within a certified chemical fume hood to minimize exposure.

Weighing and Preparation of Stock Solutions

Objective: To accurately weigh the solid compound and dissolve it in a suitable solvent while minimizing exposure.

Materials:

- **19-Noretiocholanolone** (solid)

- Appropriate solvent (e.g., ethanol, methanol, acetonitrile)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with a stopper
- Pipettes and pipette tips
- Vortex mixer (optional)

Procedure:

- Preparation: Don all required PPE (double nitrile gloves, lab coat, safety goggles). Ensure the chemical fume hood is functioning correctly.
- Tare Weighing: Place a clean, empty vial or container on the analytical balance and tare it.
- Transfer to Fume Hood: Move the tared container into the chemical fume hood.
- Weighing: Carefully add the desired amount of **19-Noretiocholanolone** powder to the container using a clean spatula.
- Sealing: Securely close the container inside the fume hood.
- Re-weighing: Remove the sealed container from the fume hood and place it back on the analytical balance to record the precise weight.
- Dissolving: Return the sealed container to the fume hood. Add the appropriate volume of solvent to the container.
- Mixing: Cap the container and mix gently by inversion or using a vortex mixer until the solid is completely dissolved.

- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols (carcinogen, reproductive hazard).
- Storage: Store the stock solution in a clearly labeled, sealed container at -20°C.

Experimental Use

Objective: To safely handle solutions of **19-Noretiocholanolone** during experimental procedures.

Procedure:

- Work Area: Conduct all experiments involving **19-Noretiocholanolone** solutions in a designated area, preferably within a chemical fume hood.
- Aliquoting: When preparing dilutions or aliquots, use appropriate pipettes with disposable tips.
- Avoid Aerosols: Perform all liquid transfers carefully to avoid the generation of aerosols.
- Incubation: If experiments require incubation, ensure that containers are securely sealed to prevent evaporation and contamination of the incubator.

Disposal Plan

All waste contaminated with **19-Noretiocholanolone** must be treated as hazardous chemical waste.

Waste Segregation and Collection

- Solid Waste: All disposable items that have come into contact with **19-Noretiocholanolone** (e.g., gloves, weighing paper, pipette tips, contaminated paper towels) must be collected in a dedicated, clearly labeled hazardous waste container. The label should indicate "Carcinogenic Waste" and list the chemical name.
- Liquid Waste: Unused solutions and solvent washes should be collected in a separate, sealed, and clearly labeled hazardous waste container. The label should indicate "Hazardous

Liquid Waste," list the chemical name and solvent, and include the appropriate hazard symbols.

Decontamination

- **Work Surfaces:** After each use, decontaminate the work area within the fume hood by wiping it down with a suitable solvent (e.g., 70% ethanol), followed by a mild detergent solution. All cleaning materials must be disposed of as solid hazardous waste.
- **Glassware and Equipment:** Reusable glassware and equipment should be decontaminated by rinsing with a suitable solvent, followed by washing with a laboratory detergent. The initial solvent rinse must be collected as hazardous liquid waste.

Final Disposal

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Never dispose of **19-Noretiocholanolone** waste down the drain or in the regular trash.

Emergency Procedures

Spill:

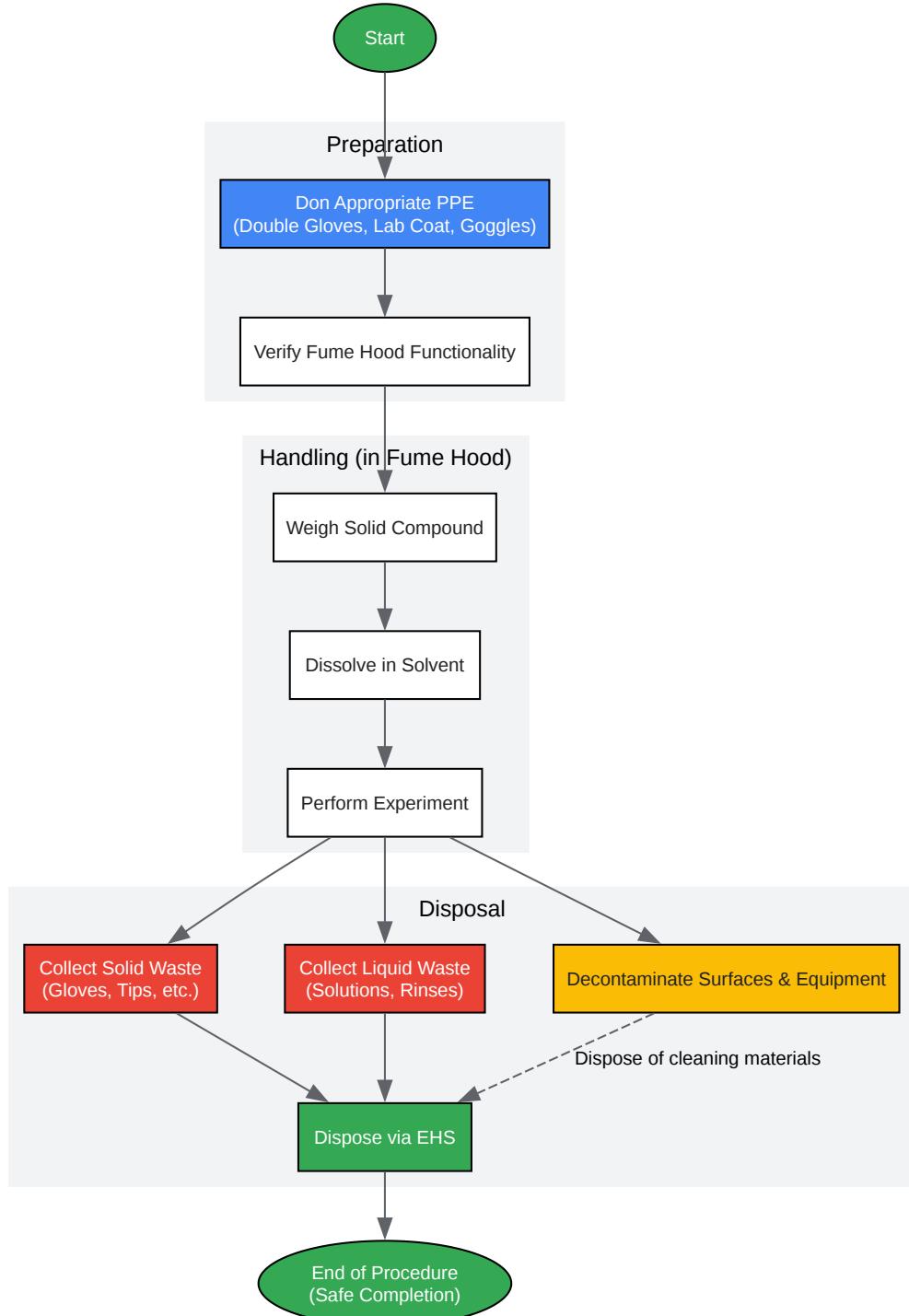
- **Evacuate:** If a significant spill occurs, evacuate the immediate area and alert others.
- **Isolate:** Prevent the spread of the spill by using absorbent materials from a chemical spill kit.
- **PPE:** Do not attempt to clean up a large spill without appropriate respiratory protection and chemical-resistant outerwear.
- **Cleanup:** For small spills, and only if you are trained to do so, use a chemical spill kit to absorb the material. All cleanup materials must be disposed of as carcinogenic waste.
- **Report:** Report all spills to your laboratory supervisor and EHS office.

Personnel Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Mandatory Visualizations

Workflow for Safe Handling and Disposal of 19-Noretiocholanolone

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Caption: Workflow for the safe handling and disposal of **19-Noretiocholanolone**.

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References

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